

Synthesis and Purification of (3R)-(+)-3-(Dimethylamino)pyrrolidine: An In-depth Technical Guide

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Compound of Interest

Compound Name: (3R)-(+)-3-(Dimethylamino)pyrrolidine

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This technical guide provides a comprehensive overview of the chemical synthesis and purification of **(3R)-(+)-3-(Dimethylamino)pyrrolidine**, a chiral diamine of significant interest in medicinal chemistry and drug development. This document details a robust synthetic pathway, purification protocols, and the analytical methods required to ensure high purity of the final compound.

Introduction

(3R)-(+)-3-(Dimethylamino)pyrrolidine is a valuable chiral building block in the synthesis of a variety of pharmacologically active molecules. Its rigid pyrrolidine scaffold and the presence of a chiral center make it a sought-after intermediate for creating compounds with specific stereochemistry, which is often crucial for their biological activity. This guide outlines a reliable and enantioselective synthetic route starting from a readily available chiral precursor, followed by detailed purification and analytical procedures.

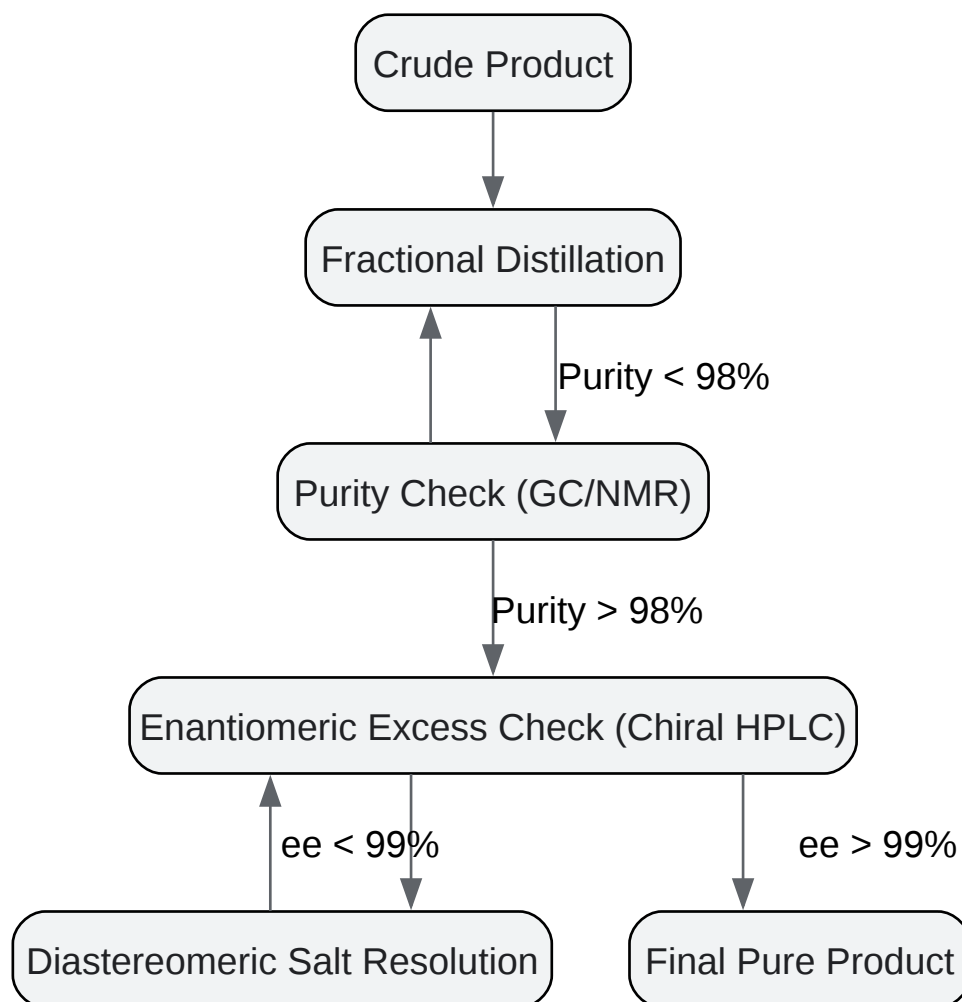
Physicochemical Properties

A summary of the key physicochemical properties of **(3R)-(+)-3-(Dimethylamino)pyrrolidine** is presented in Table 1.

Property	Value
CAS Number	132958-72-6
Molecular Formula	C ₆ H ₁₄ N ₂
Molecular Weight	114.19 g/mol
Boiling Point	166 °C at 760 mmHg
Density	0.899 g/mL at 25 °C
Optical Activity	[α] ₂₀ /D +14° (c=1 in ethanol)
Refractive Index	n ₂₀ /D 1.4650

Enantioselective Synthesis Pathway

The preferred synthetic route to obtain **(3R)-(+)-3-(Dimethylamino)pyrrolidine** with high enantiomeric purity initiates from the naturally occurring chiral amino acid, trans-4-hydroxy-L-proline. This strategy ensures the desired (R)-stereochemistry at the C3 position of the pyrrolidine ring from the outset. The overall synthetic workflow is depicted below.



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